

# Essential Safety and Handling Guide for Doxapram Intermediate-1 (Diphenylacetonitrile)

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## Compound of Interest

Compound Name: Doxapram intermediate-1

Cat. No.: B15548585

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Doxapram intermediate-1**, identified for this document as Diphenylacetonitrile. The following procedures are designed to ensure safe handling, storage, and disposal of this chemical in a laboratory setting.

## Hazard Identification and Personal Protective Equipment (PPE)

Diphenylacetonitrile is a hazardous chemical that requires careful handling to prevent exposure.<sup>[1][2]</sup> It is toxic if swallowed and can cause skin and eye irritation.<sup>[2]</sup> Adherence to the recommended personal protective equipment is mandatory to ensure personal safety.

Table 1: Personal Protective Equipment for Handling Diphenylacetonitrile

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.[1][2][3] A face shield is also recommended.[1]	Protects against splashes and airborne particles that can cause eye irritation.[2]
Skin Protection	Wear appropriate chemical-resistant gloves and suitable protective clothing.[1][2] A lab coat should be worn.[4]	Prevents skin contact which can lead to irritation.[2]
Respiratory Protection	In case of insufficient ventilation or dust formation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][3][4]	Protects against inhalation of dust or vapors.
Hand Protection	Chemical resistant gloves. Gloves must be inspected prior to use.[3]	Prevents direct contact and absorption through the skin.

## Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the chemical and the safety of the laboratory environment.

Operational Plan for Handling:

- Ventilation: Always handle Diphenylacetonitrile in a well-ventilated area.[1] The use of a chemical fume hood or a process enclosure with local exhaust ventilation is strongly recommended.[2][4]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[4] Do not breathe dust or vapors.[3]
- Hygiene Practices: Wash hands thoroughly after handling the material and before eating, drinking, or smoking.[1][3] Do not eat, drink, or smoke in the handling area.[1]

- **Dust Control:** Minimize dust generation and accumulation.[4] If handling the solid form, use appropriate tools to prevent dust from becoming airborne.
- **Spill Management:** In case of a spill, evacuate unnecessary personnel. Wear appropriate PPE and prevent the material from entering drains.[3] Sweep up the spilled solid and place it into a suitable, closed container for disposal.[3][4]

#### Storage Plan:

- Store in a dry, cool, and well-ventilated place.[2]
- Keep the container tightly closed.[1][2]
- Store locked up.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[2]

## Disposal Plan

Dispose of Diphenylacetonitrile and its containers in accordance with local, regional, and national regulations.[1]

- **Waste Chemical:** Unused or surplus material should be treated as hazardous waste and disposed of by a licensed disposal company.[3]
- **Contaminated Packaging:** Empty containers may retain product residue and should be handled as hazardous waste.[1] Do not reuse empty containers.

## Quantitative Data Summary

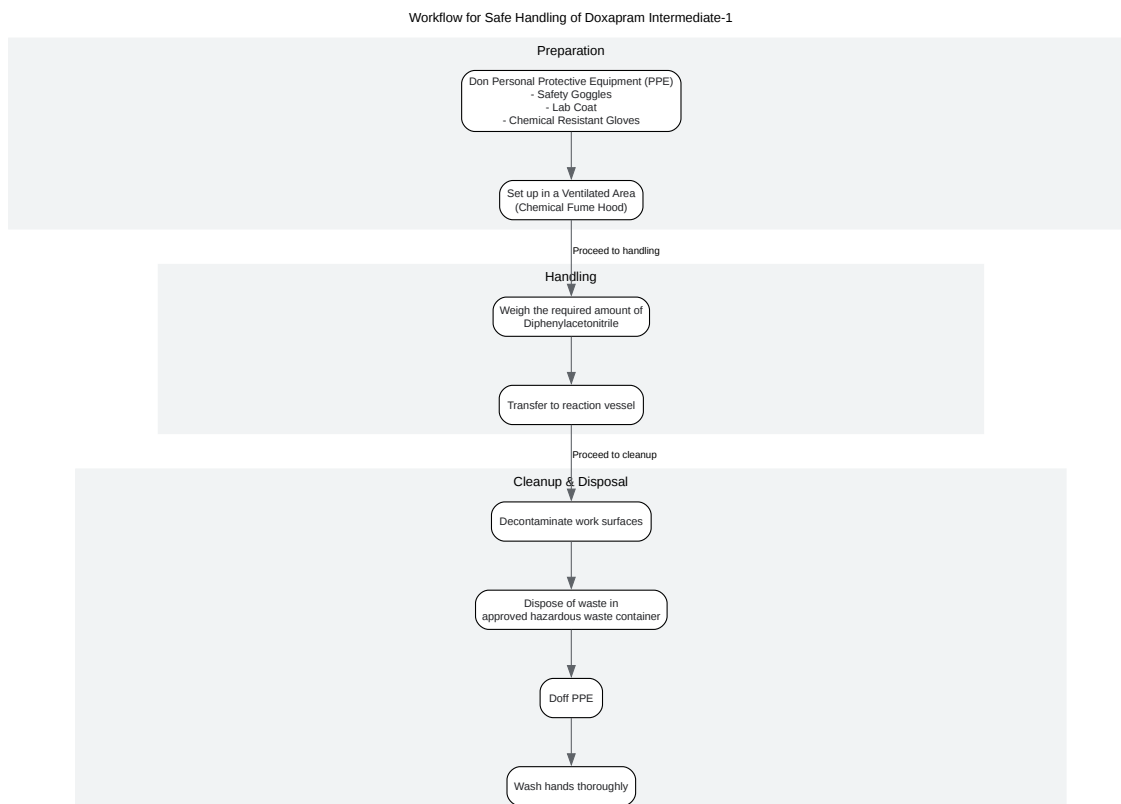
The following table summarizes key quantitative data for Diphenylacetonitrile.

Table 2: Physical and Chemical Properties of Diphenylacetonitrile

Property	Value
Melting Point	73 - 76 °C / 163.4 - 168.8 °F[2]
Boiling Point	181 °C / 357.8 °F @ 12 mmHg[2]
Flash Point	120 °C / 248 °F[2]
Vapor Pressure	21.3 mbar @ 190 °C[2]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> N[3]
Molecular Weight	193.25 g/mol [3]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Doxapram intermediate-1** (Diphenylacetonitrile).



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Caption: Safe handling workflow for **Doxapram Intermediate-1**.

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## References

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Doxapram Intermediate-1 (Diphenylacetonitrile)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15548585#personal-protective-equipment-for-handling-doxapram-intermediate-1>]

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